

# Technical Data Sheet: 2-Iodo-5-nitroanisole

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## Compound of Interest

Compound Name: **2-Iodo-5-nitroanisole**

Cat. No.: **B1296816**

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ID: C7H6INO3 Issued: December 22, 2025

This document provides a concise technical overview of the physicochemical properties of **2-Iodo-5-nitroanisole**, a key intermediate in various chemical syntheses. The primary focus is the determination and components of its molecular weight.

## Chemical Identity and Molecular Weight

**2-Iodo-5-nitroanisole** is an aromatic compound with the chemical formula C<sub>7</sub>H<sub>6</sub>INO<sub>3</sub>.<sup>[1]</sup> Its molecular weight is a fundamental property derived from the sum of the atomic weights of its constituent atoms. This value is crucial for stoichiometric calculations in research and synthetic applications.

## Molecular Weight Data

The molecular weight of this compound has been consistently reported as approximately 279.03 g/mol .<sup>[1][2][3][4]</sup> Minor variations in reported values, such as 279.04 g/mol , are typically due to differences in the precision of atomic weights used in the calculation.<sup>[5]</sup>

The table below summarizes the key quantitative data for **2-Iodo-5-nitroanisole**.

Parameter	Value	Source
Molecular Formula	$C_7H_6INO_3$	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Molecular Weight	279.03 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Alternate MW Value	279.04 g/mol	<a href="#">[5]</a>
CAS Number	5458-84-4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Melting Point	128-130 °C	<a href="#">[1]</a> <a href="#">[3]</a>
Boiling Point	341.2 °C (at 760 mmHg)	<a href="#">[1]</a>
Density	1.893 g/cm <sup>3</sup>	<a href="#">[1]</a>

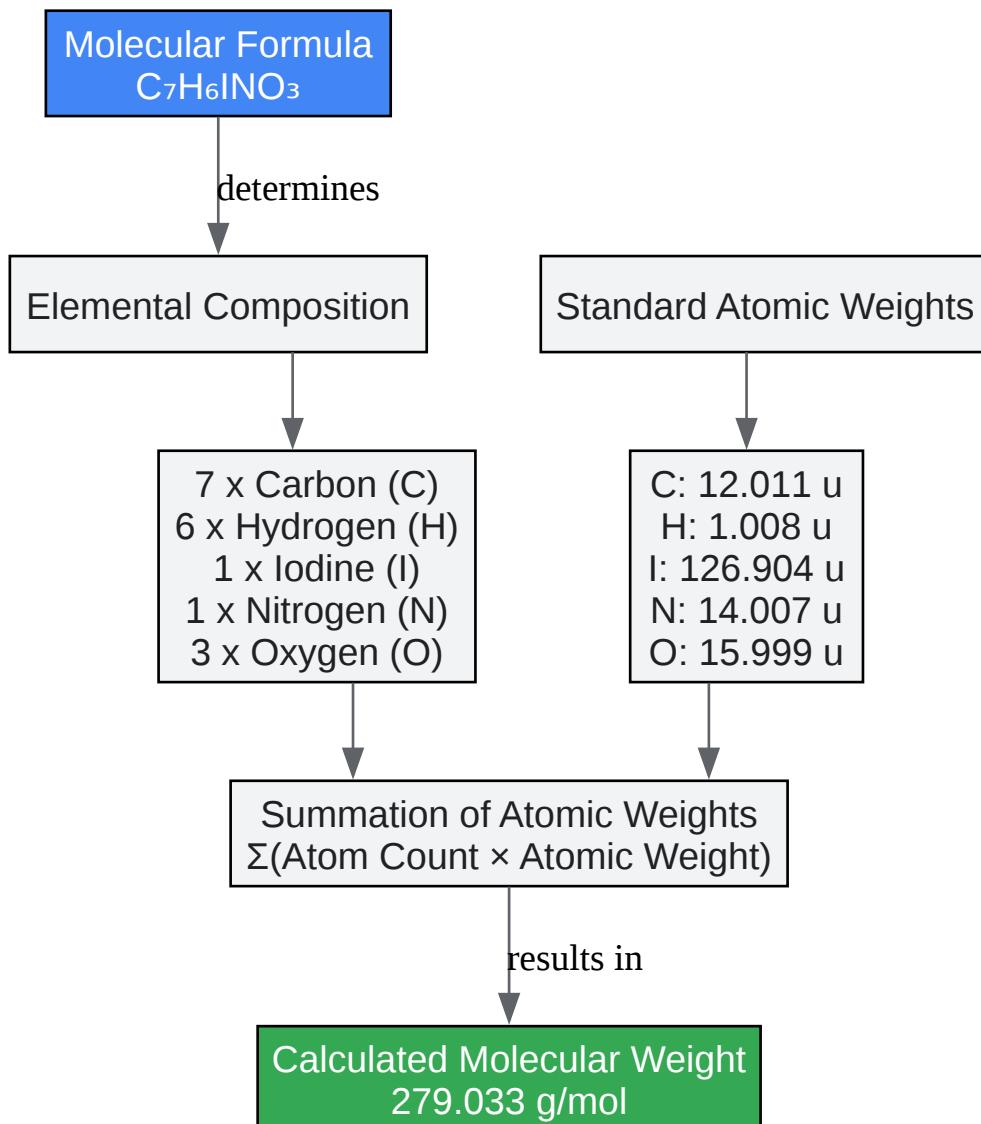
## Calculation of Molecular Weight

The molecular weight (MW) is calculated by summing the atomic weights of each atom present in the molecular formula ( $C_7H_6INO_3$ ).

- Carbon (C): 7 atoms  $\times$  12.011 u = 84.077 u
- Hydrogen (H): 6 atoms  $\times$  1.008 u = 6.048 u
- Iodine (I): 1 atom  $\times$  126.904 u = 126.904 u
- Nitrogen (N): 1 atom  $\times$  14.007 u = 14.007 u
- Oxygen (O): 3 atoms  $\times$  15.999 u = 47.997 u
- Total Molecular Weight: 279.033 u ( g/mol )

## Logical Relationship of Components

The determination of the molecular weight is a hierarchical process starting from the elemental composition. The following diagram illustrates the logical flow from the chemical formula to the final calculated value.



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## References

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